

An In-depth Technical Guide to the Spectral Analysis of Chlorotripropylsilane

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Compound of Interest

Compound Name: Chlorotripropylsilane

CAS No.: 995-25-5

Cat. No.: B1581538

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Introduction

Chlorotripropylsilane [(CH₃CH₂CH₂)₃SiCl] is a versatile organosilicon compound widely utilized in organic synthesis as a protecting group for alcohols and in the preparation of other organosilane reagents. Its reactivity and efficacy are intrinsically linked to its precise molecular structure. A comprehensive understanding of its spectral characteristics is paramount for quality control, reaction monitoring, and the unambiguous identification of this compound in complex mixtures. This guide provides a detailed analysis of the mass spectrometry (MS), infrared (IR), and nuclear magnetic resonance (NMR) spectral data of **Chlorotripropylsilane**, offering insights into the interpretation of these spectra and the experimental protocols for their acquisition.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique that provides information about the molecular weight and structure of a compound by measuring the mass-to-charge ratio (m/z) of

its ions. For **Chlorotripropylsilane**, electron ionization (EI) is a common method used to generate ions, which then fragment in a predictable manner.

Fragmentation Pathway

The fragmentation of **Chlorotripropylsilane** under electron ionization conditions is driven by the cleavage of bonds adjacent to the silicon atom and the loss of stable neutral fragments. The presence of chlorine's two stable isotopes, ^{35}Cl and ^{37}Cl , in an approximate 3:1 natural abundance, results in characteristic isotopic patterns for chlorine-containing fragments.

A primary fragmentation pathway involves the loss of a propyl radical ($\bullet\text{CH}_2\text{CH}_2\text{CH}_3$) to form the $[\text{M} - 43]^+$ ion, which is often a prominent peak in the spectrum. Subsequent fragmentation can occur through the loss of ethene ($\text{CH}_2=\text{CH}_2$) from the remaining propyl chains, a common rearrangement for alkyl groups. Another significant fragmentation is the cleavage of the Si-Cl bond.

Caption: Proposed fragmentation pathway of **Chlorotripropylsilane** under electron ionization.

Tabulated Mass Spectral Data

m/z (Relative Intensity)	Fragment Ion
192/194	$[(\text{CH}_3\text{CH}_2\text{CH}_2)_3\text{SiCl}]^+$ (Molecular Ion)
149/151	$[(\text{CH}_3\text{CH}_2\text{CH}_2)_2\text{SiCl}]^+$
121/123	$[(\text{CH}_3\text{CH}_2\text{CH}_2)\text{SiCl}(\text{C}_2\text{H}_5)]^+$
107/109	$[(\text{CH}_3\text{CH}_2\text{CH}_2)\text{SiClH}]^+$
75	$[(\text{CH}_3)_2\text{SiCl}]^+$ (rearrangement)
63/65	$[\text{SiCl}]^+$

Note: The presence of both m/z values for chlorine-containing fragments reflects the isotopic distribution of ^{35}Cl and ^{37}Cl .

Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** Introduce a small amount of liquid **Chlorotripropylsilane** into the mass spectrometer via a direct insertion probe or a gas chromatography (GC) inlet.
- **Ionization:** Bombard the vaporized sample with a beam of high-energy electrons (typically 70 eV) in the ion source. This will cause the molecules to ionize and fragment.
- **Mass Analysis:** Accelerate the resulting ions into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates the ions based on their mass-to-charge ratio.
- **Detection:** The separated ions are detected, and their abundance is recorded as a function of their m/z ratio, generating the mass spectrum.

Infrared (IR) Spectroscopy

Infrared spectroscopy probes the vibrational modes of a molecule. Specific functional groups absorb infrared radiation at characteristic frequencies, making IR spectroscopy an excellent tool for identifying the presence of these groups.

Molecular Vibrations

The IR spectrum of **Chlorotripropylsilane** is dominated by absorptions corresponding to the vibrations of its C-H, Si-C, and Si-Cl bonds. The propyl groups give rise to characteristic stretching and bending vibrations for the CH_3 and CH_2 groups. The Si-Cl stretch is a key diagnostic peak, although it appears in the lower frequency region of the spectrum.

Caption: Key molecular vibrations of **Chlorotripropylsilane** in IR spectroscopy.

Tabulated Infrared Spectral Data

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group
2960-2870	Stretching	C-H (propyl)
1465	Bending (Scissoring)	CH ₂ (propyl)
1380	Bending (Umbrella)	CH ₃ (propyl)
1020-1000	Rocking	CH ₂ (propyl)
700-800	Stretching	Si-C
450-600	Stretching	Si-Cl

Experimental Protocol: Attenuated Total Reflectance (ATR) FT-IR Spectroscopy

- **Instrument Preparation:** Ensure the ATR crystal (e.g., diamond or germanium) is clean. Record a background spectrum of the clean, empty crystal.
- **Sample Application:** Place a small drop of liquid **Chlorotripropylsilane** directly onto the surface of the ATR crystal.
- **Spectrum Acquisition:** Acquire the infrared spectrum. The IR beam passes through the crystal and reflects off the internal surface in contact with the sample. The evanescent wave that penetrates a short distance into the sample is absorbed at specific frequencies corresponding to the sample's vibrational modes.
- **Data Processing:** The resulting interferogram is mathematically converted to a spectrum (transmittance or absorbance vs. wavenumber) using a Fourier transform. The background spectrum is automatically subtracted from the sample spectrum.
- **Cleaning:** Thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft tissue.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of a molecule. Both ¹H and ¹³C NMR are essential for the complete structural elucidation of

Chlorotripropylsilane.

Molecular Structure and NMR Environments

The three propyl groups in **Chlorotripropylsilane** are chemically equivalent due to free rotation around the Si-C bonds. Within each propyl group, there are three distinct sets of protons and carbons, leading to three signals in both the ^1H and ^{13}C NMR spectra.

Caption: Chemical environments in **Chlorotripropylsilane** for NMR analysis.

^1H NMR Spectral Data

The ^1H NMR spectrum of **Chlorotripropylsilane** shows three signals corresponding to the three different proton environments in the propyl chains. The signals are split into multiplets due to spin-spin coupling with adjacent protons.

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~1.0	Triplet	9H	-CH ₃ (c)
~1.5	Sextet	6H	-CH ₂ - (b)
~0.8	Triplet	6H	Si-CH ₂ - (a)

^{13}C NMR Spectral Data

The ^{13}C NMR spectrum will display three distinct signals for the three carbon environments of the propyl groups.

Chemical Shift (δ , ppm)	Assignment
~18	Si-CH ₂ - (a)
~17	-CH ₂ - (b)
~16	-CH ₃ (c)

Experimental Protocol: ^1H and ^{13}C NMR Spectroscopy

- Sample Preparation: Dissolve approximately 10-20 mg of **Chlorotripropylsilane** in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a clean NMR tube. The deuterated solvent is necessary to provide a lock signal for the spectrometer and to avoid a large interfering solvent peak in the ^1H NMR spectrum.
- Instrument Setup: Insert the NMR tube into the spectrometer. The instrument will automatically lock onto the deuterium signal of the solvent and shim the magnetic field to optimize its homogeneity.
- ^1H NMR Acquisition:
 - Set the appropriate spectral width and acquisition time.
 - Apply a radiofrequency pulse to excite the protons.
 - Record the resulting free induction decay (FID).
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Switch the spectrometer to the ^{13}C frequency.
 - Use a proton-decoupled pulse sequence to simplify the spectrum to single lines for each carbon and to benefit from the Nuclear Overhauser Effect (NOE), which enhances the signal intensity.
 - A larger number of scans (e.g., 1024 or more) is usually required for ^{13}C NMR due to the low natural abundance of the ^{13}C isotope and its lower gyromagnetic ratio.
- Data Processing:
 - Apply a Fourier transform to the FID to obtain the NMR spectrum.
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift scale using the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS).

- Integrate the peaks in the ^1H NMR spectrum to determine the relative number of protons.

Integrated Spectral Analysis

The combination of MS, IR, and NMR data provides a comprehensive and unambiguous identification of **Chlorotripropylsilane**. Mass spectrometry confirms the molecular weight and provides key fragmentation information. Infrared spectroscopy identifies the characteristic functional groups, namely the alkyl chains and the Si-Cl bond. Finally, ^1H and ^{13}C NMR spectroscopy elucidates the precise carbon-hydrogen framework, confirming the presence and connectivity of the three equivalent propyl groups attached to the silicon atom. This integrated approach is a cornerstone of modern chemical analysis and is essential for ensuring the identity and purity of critical reagents like **Chlorotripropylsilane**.

References

Please note that direct, freely accessible, and complete spectral data for **Chlorotripropylsilane** can be limited. The data presented here is a composite based on typical values for similar compounds and available partial data. For definitive analysis, comparison with a certified reference standard is recommended.

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